

pivaloyl cyanide analytical standard preparation

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Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

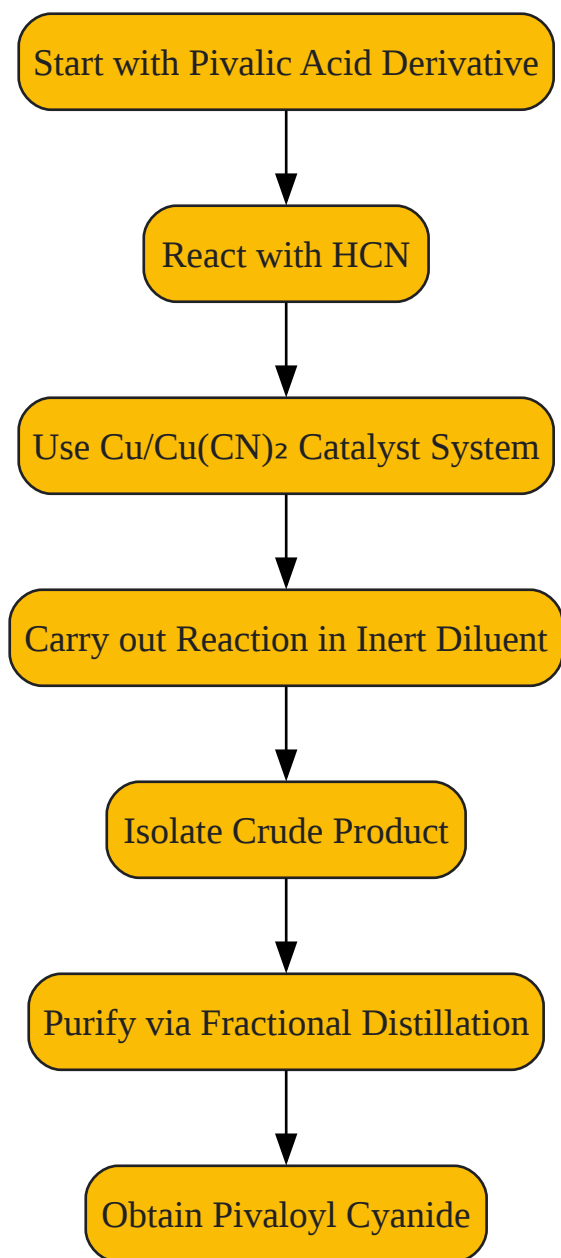
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Pivaloyl Cyanide: Identity and Synthesis

Pivaloyl cyanide is a carboxylic acid derivative with the formula $(\text{CH}_3)_3\text{CC}(\text{O})\text{CN}$ [1]. The table below summarizes its core identity and the primary synthetic method found in the search results.

Property	Description
CAS Number	42867-40-3 [2]
Molecular Formula	$\text{C}_6\text{H}_9\text{NO}$ [3]
IUPAC Name	2,2-dimethylpropanoyl cyanide [3] [4]
Common Synthesis	Reaction of pivalic acid (or its derivatives) with hydrocyanic acid (HCN) using a copper/copper salt catalyst [3] [4].

The following diagram outlines the general workflow for synthesizing and purifying **pivaloyl cyanide** based on the patent literature. Please note that this describes an industrial-scale synthesis and **not** the specific, highly controlled preparation of an analytical standard.



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Guidance for Analytical Standard Preparation

The search results lack the precise protocols for preparing a high-purity analytical standard. For your research and publication, consider the following approaches:

- **Consult Official Method Collections:** For standardized analytical procedures, resources like the **EPA's Selected Analytical Methods (SAM)** [5] are authoritative, though they may not cover this

specific compound.

- **Refine the Synthesis:** The general synthesis can be a starting point. Preparing an analytical standard would require:
 - Using high-purity starting materials.
 - Optimizing reaction conditions to minimize byproducts.
 - Implementing rigorous, multi-step purification (e.g., multiple distillations, recrystallization, or chromatography).
- **Characterize Thoroughly:** A true analytical standard must be fully characterized by techniques including:
 - **Chromatography:** HPLC or GC to demonstrate purity and identify impurities.
 - **Spectroscopy:** NMR, IR, and Mass Spectrometry for structural confirmation.
 - **Elemental Analysis.**

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References

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3. US4432910A - Preparation of pivaloyl cyanide [patents.google.com]
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